

Preparation of SHP394 Stock Solutions for Preclinical Research

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Abstract

This document provides detailed protocols for the preparation of stock solutions of **SHP394**, a potent and selective allosteric inhibitor of SHP2 (Src homology 2 domain-containing protein tyrosine phosphatase 2).[1][2][3] Accurate preparation of stock solutions is critical for ensuring reproducible and reliable results in preclinical experiments. This guide is intended for researchers, scientists, and drug development professionals.

Introduction

SHP394 is an orally bioavailable small molecule that targets the SHP2 phosphatase, a key signaling node involved in various cellular processes, including cell growth, differentiation, and survival.[3][4] SHP2 is a non-receptor protein tyrosine phosphatase that is aberrantly activated in various human cancers and developmental disorders.[5][6] By inhibiting SHP2, SHP394 blocks downstream signaling through pathways such as the RAS-RAF-MEK-ERK and PI3K-AKT pathways, making it a promising candidate for cancer therapy.[3][5][7] This document outlines the necessary materials, equipment, and step-by-step procedures for preparing SHP394 stock solutions for both in vitro and in vivo applications.

Data Presentation

A summary of the key quantitative data for **SHP394** is provided in the table below for quick reference.



Property	Value	Reference
Molecular Weight	470.51 g/mol	[1][2]
Formula	C20H25F3N6O2S	[1][2]
Appearance	White to off-white solid	[1]
Purity	>99% (HPLC)	[2]
In Vitro Solubility	24 mg/mL (51.01 mM) in DMSO	[1]
Storage (Solid)	-20°C (desiccated) for 36 months	[2]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month	[1][2]

Experimental Protocols Materials and Equipment

- SHP394 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

In Vitro Stock Solution Preparation (10 mM in DMSO)



This protocol describes the preparation of a 10 mM stock solution of **SHP394** in DMSO, suitable for most cell-based assays.

Procedure:

- Equilibrate SHP394: Allow the vial of SHP394 powder to reach room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of SHP394 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.71 mg of SHP394 (Mass = Molarity × Volume × Molecular Weight).
- Dissolution: Add the weighed **SHP394** to a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO. For 4.71 mg of **SHP394**, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the **SHP394** is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.[1]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1][2] Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1]

In Vivo Formulation Preparation

For animal studies, **SHP394** can be formulated for oral administration. The following is an example of a vehicle formulation.

Vehicle Composition:

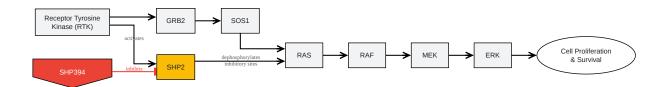
- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline

Procedure:



- Prepare a concentrated stock of **SHP394** in DMSO (e.g., 50 mg/mL).
- In a sterile tube, add the required volume of the SHP394 DMSO stock.
- Add the PEG300 and mix thoroughly.
- Add the Tween-80 and mix until the solution is clear.
- Finally, add the saline to reach the final desired volume and concentration.

Mandatory Visualizations Signaling Pathway of SHP2 Inhibition by SHP394

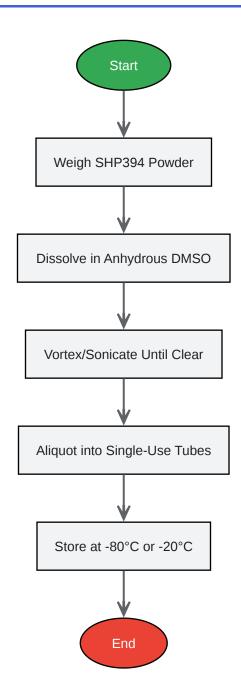


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Caption: SHP2 signaling pathway and the inhibitory action of SHP394.

Experimental Workflow for SHP394 Stock Solution Preparation





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Caption: Workflow for preparing **SHP394** stock solution.

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